

Off-Target Effects of AAL993 on c-Kit and PDGFR: A Technical Guide

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Compound of Interest

Compound Name: AAL993

Cat. No.: B1684630

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Introduction

AAL993 is a potent inhibitor primarily targeting Vascular Endothelial Growth Factor Receptors (VEGFRs), playing a crucial role in angiogenesis. However, a comprehensive understanding of its off-target effects is paramount for its therapeutic application and to anticipate potential side effects. This technical guide provides an in-depth analysis of the inhibitory effects of **AAL993** on the receptor tyrosine kinases c-Kit and Platelet-Derived Growth Factor Receptor (PDGFR), key players in various cellular processes including cell growth, proliferation, and differentiation. This document is intended for researchers, scientists, and drug development professionals, offering detailed quantitative data, experimental protocols, and visual representations of the relevant signaling pathways.

Data Presentation: Inhibitory Activity of AAL993

The inhibitory potency of **AAL993** against its primary targets (VEGFRs) and its off-targets (c-Kit and PDGFR β) is summarized in the table below. The data is presented as IC₅₀ values, which represent the concentration of the inhibitor required to achieve 50% inhibition of the enzyme's activity in vitro.

Kinase Target	IC50 (nM)	Target Type
VEGFR1 (Flt-1)	130	Primary
VEGFR2 (KDR)	23	Primary
VEGFR3 (Flt-4)	18	Primary
c-Kit	236	Off-Target
PDGFR β	640	Off-Target
CSF-1R	380	Off-Target
c-Abl	2820	Off-Target
EGFR	1040	Off-Target

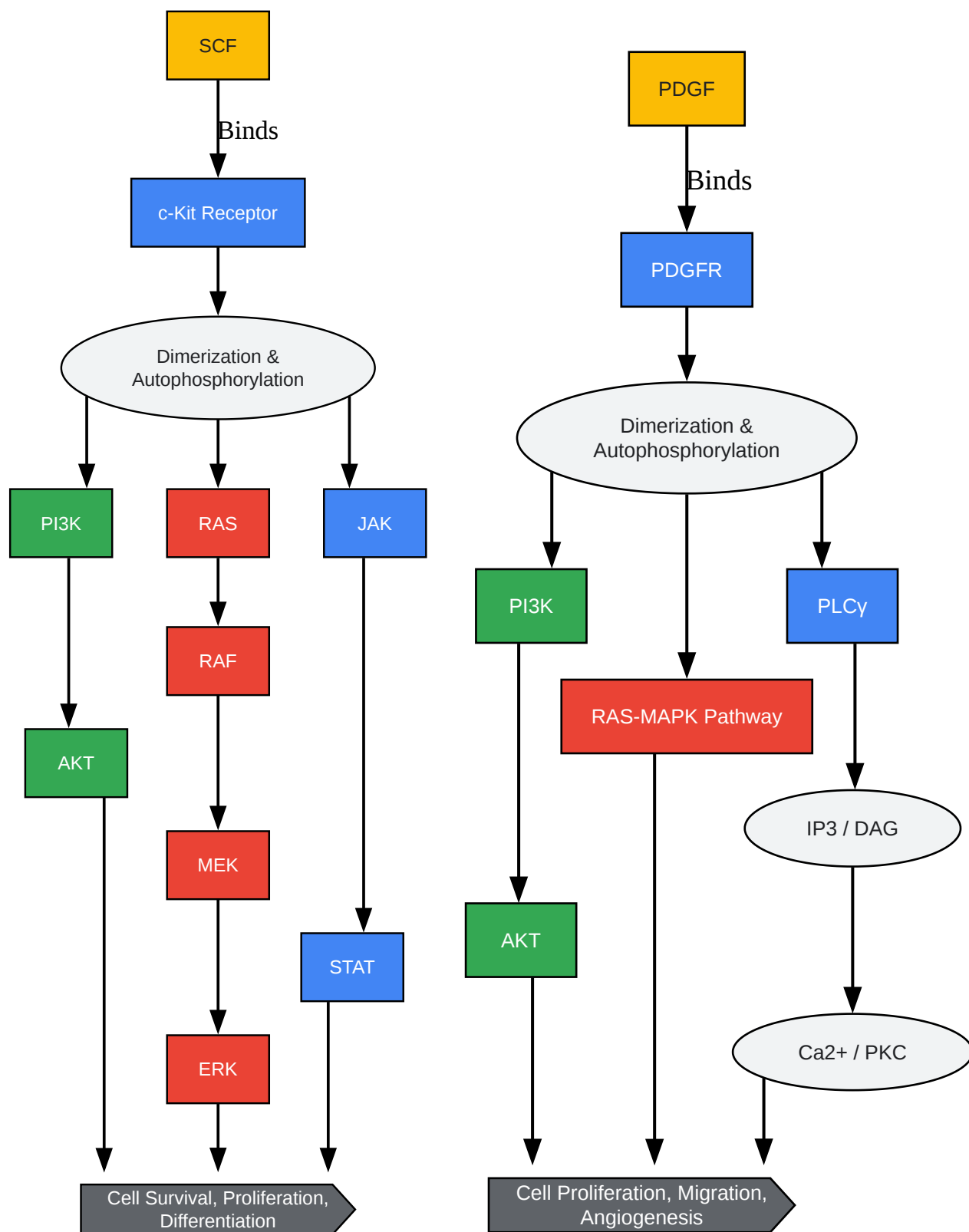
Data compiled from multiple sources indicating the multi-kinase inhibitory profile of **AAL993**.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

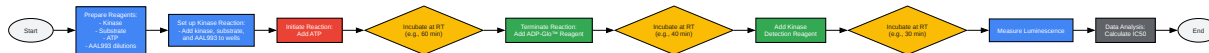
Signaling Pathways

To understand the implications of the off-target inhibition by **AAL993**, it is essential to visualize the signaling cascades initiated by c-Kit and PDGFR.

c-Kit Signaling Pathway

Upon binding its ligand, Stem Cell Factor (SCF), the c-Kit receptor dimerizes and autophosphorylates, initiating multiple downstream signaling pathways that are crucial for cell survival, proliferation, and differentiation.[\[4\]](#)[\[5\]](#)[\[6\]](#)





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References

- 1. In vitro VEGFR2 kinase activity assay [bio-protocol.org]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. bpsbioscience.com [bpsbioscience.com]
- 4. tools.thermofisher.com [tools.thermofisher.com]
- 5. reactionbiology.com [reactionbiology.com]
- 6. PDGFR beta Kinase Enzyme System Application Note [france.promega.com]
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